

H-0104 dihydrochloride solubility and stability in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *H-0104 dihydrochloride*

Cat. No.: *B1672574*

[Get Quote](#)

Technical Support Center: H-0104 Dihydrochloride

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility and stability of **H-0104 dihydrochloride** in Dimethyl Sulfoxide (DMSO). Below you will find troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols.

H-0104 Dihydrochloride: Properties and Storage

H-0104 dihydrochloride is a ROCK inhibitor. For optimal use, it is crucial to understand its properties and recommended storage conditions.

Property	Value
IUPAC Name	(2S)-1-[(4-Bromo-5-isoquinoliny)sulfonyl]hexahydro-2-methyl-1H-1,4-diazepine dihydrochloride
CAS Number	913636-88-1
Molecular Formula	C ₁₅ H ₁₈ BrN ₃ O ₂ S · 2HCl
Molecular Weight	457.21 g/mol
Appearance	Solid powder
Storage of Solid	Short-term (days to weeks): 0-4°C, dry and dark. Long-term (months to years): -20°C, dry and dark.[1]
Storage in DMSO	Aliquot and store at -80°C for up to 1 year.

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol outlines the steps for preparing a 10 mM stock solution of **H-0104 dihydrochloride** in DMSO.

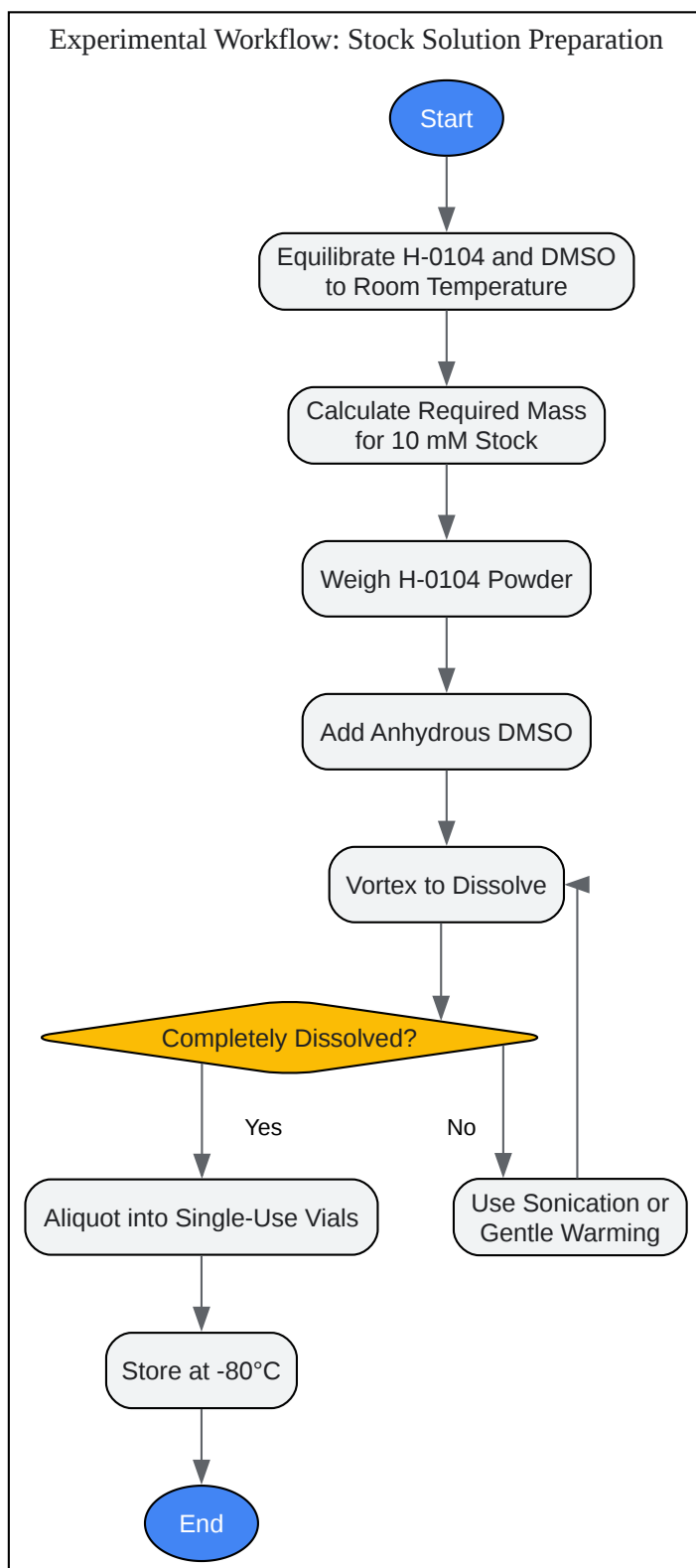
Materials:

- **H-0104 dihydrochloride** powder
- Anhydrous, sterile-filtered DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)

- Water bath (optional)

Procedure:

- Equilibration: Bring the vial of **H-0104 dihydrochloride** and the DMSO to room temperature.
- Calculation: Calculate the mass of **H-0104 dihydrochloride** required to make the desired volume of a 10 mM stock solution.
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * \text{Volume (L)} * 457.21 \text{ g/mol} * 1000 \text{ mg/g}$
 - Example for 1 mL of 10 mM stock: $\text{Mass} = 0.01 \text{ mol/L} * 0.001 \text{ L} * 457.21 \text{ g/mol} * 1000 \text{ mg/g} = 4.57 \text{ mg}$
- Weighing: Accurately weigh the calculated amount of **H-0104 dihydrochloride** powder in a sterile tube.
- Dissolution:
 - Add the calculated volume of DMSO to the tube containing the powder.
 - Cap the tube securely and vortex for 1-2 minutes until the solid is completely dissolved.
 - If the compound does not dissolve readily, sonicate the tube for 5-10 minutes or gently warm it in a 37-50°C water bath for a short period.
- Storage: Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles and store at -80°C.



[Click to download full resolution via product page](#)

Caption: Workflow for preparing an **H-0104 dihydrochloride** stock solution in DMSO.

Frequently Asked Questions (FAQs) and Troubleshooting

This section addresses common issues that may arise during the handling and use of **H-0104 dihydrochloride** in DMSO.

Q1: What is the maximum solubility of **H-0104 dihydrochloride** in DMSO?

While a specific maximum solubility value has not been determined, it is common practice to prepare stock solutions of small molecule inhibitors at a concentration of 10 mM in DMSO. This concentration is generally achievable for **H-0104 dihydrochloride**.

Q2: My compound precipitated when I diluted my DMSO stock solution in an aqueous buffer for my experiment. What should I do?

This is a common phenomenon known as precipitation upon dilution. DMSO is a strong organic solvent, and when a concentrated stock is diluted into an aqueous medium, the compound may crash out of solution.

- Troubleshooting Steps:
 - Lower the Stock Concentration: Try preparing a more dilute DMSO stock solution (e.g., 1 mM or 5 mM).
 - Increase Final DMSO Concentration: Ensure the final concentration of DMSO in your assay is as high as permissible for your cell line or experiment (typically $\leq 0.5\%$).
 - Use a Surfactant: Consider adding a small amount of a biocompatible surfactant, such as Tween-20, to your aqueous buffer to help maintain solubility.
 - Stepwise Dilution: Instead of a single large dilution, try a serial dilution, first into a mixture of DMSO and your aqueous buffer, and then into the final buffer.

Q3: How stable is **H-0104 dihydrochloride** in DMSO?

When stored properly, **H-0104 dihydrochloride** in a DMSO stock solution is stable for up to one year at -80°C . To ensure stability:

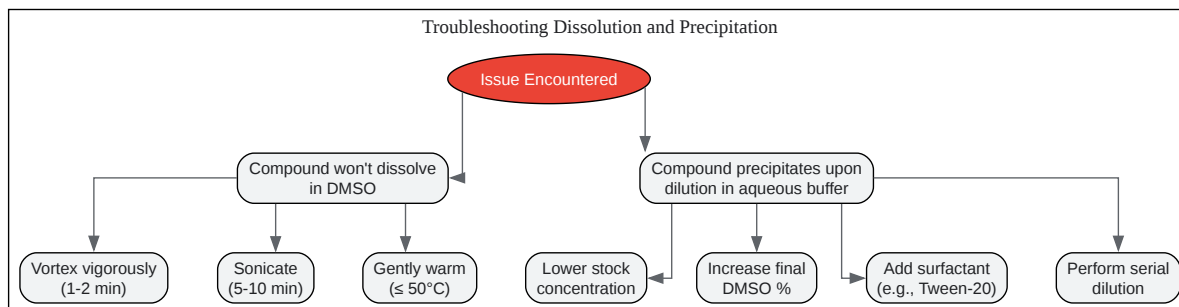
- Use Anhydrous DMSO: DMSO is hygroscopic (readily absorbs water from the air). The presence of water can lead to the degradation of some compounds. Use anhydrous DMSO and keep containers tightly sealed.
- Aliquot: Prepare single-use aliquots to avoid multiple freeze-thaw cycles, which can degrade the compound.
- Protect from Light: Store stock solutions in the dark.

Q4: Can I store my DMSO stock solution at -20°C?

While -20°C is acceptable for short-term storage of the solid compound, it is recommended to store DMSO stock solutions at -80°C for long-term stability.

Q5: My **H-0104 dihydrochloride** powder won't dissolve completely in DMSO at room temperature. What can I do?

- Sonication: Place the vial in a sonicator bath for 5-10 minutes.
- Gentle Warming: Briefly warm the solution in a water bath at a temperature no higher than 50°C. Avoid prolonged heating, as it may degrade the compound.
- Vortexing: Ensure you have vortexed the solution vigorously for an adequate amount of time (1-2 minutes).

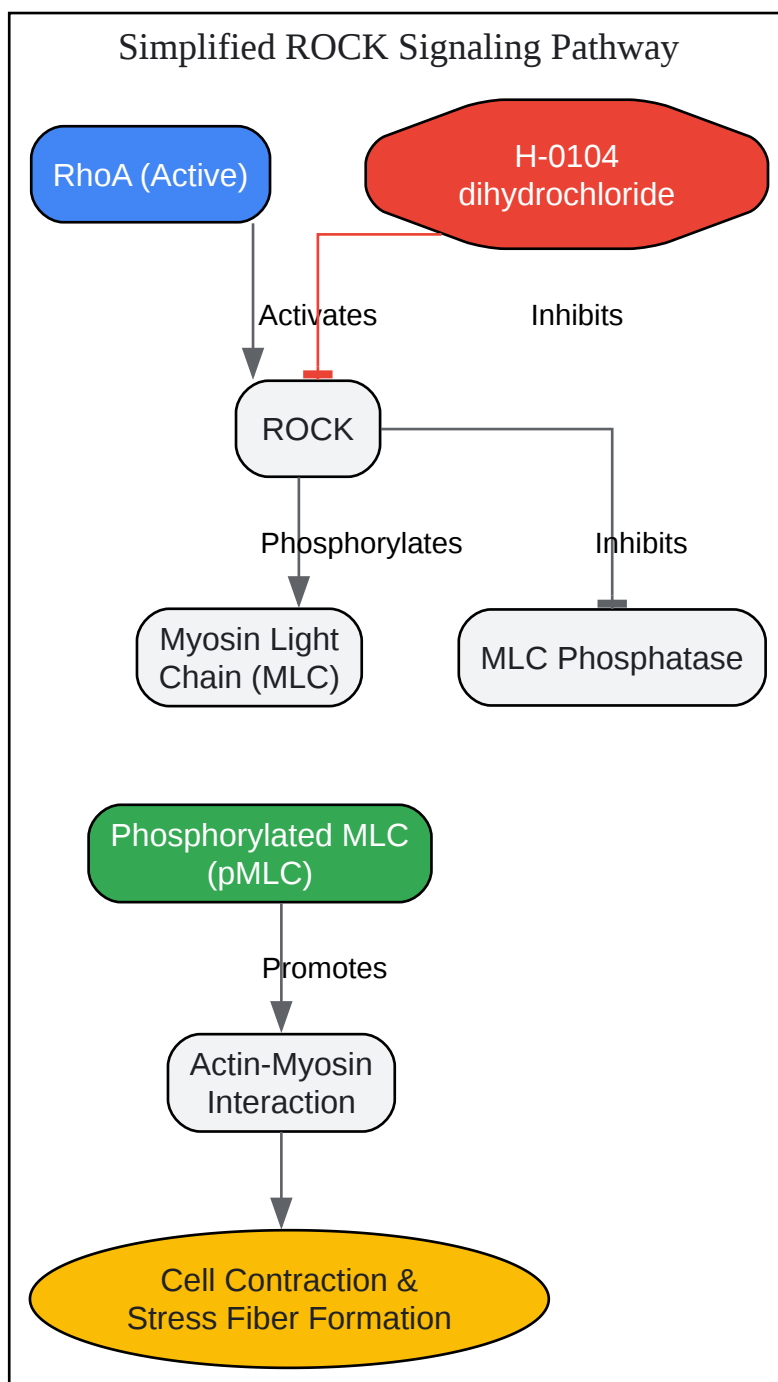


[Click to download full resolution via product page](#)

Caption: Troubleshooting guide for **H-0104 dihydrochloride** dissolution issues.

Signaling Pathway

H-0104 is an inhibitor of Rho-associated coiled-coil containing protein kinase (ROCK). The ROCK signaling pathway plays a crucial role in regulating cell shape, motility, and contraction.



[Click to download full resolution via product page](#)

Caption: Inhibition of the ROCK signaling pathway by **H-0104 dihydrochloride**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [H-0104 dihydrochloride solubility and stability in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672574#h-0104-dihydrochloride-solubility-and-stability-in-dms0]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com